

Application Notes and Protocols: In Vitro Enzymatic Hydrolysis Assay for Apo-Enterobactin

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Compound of Interest

Compound Name: *apo-Enterobactin*

Cat. No.: B15602215

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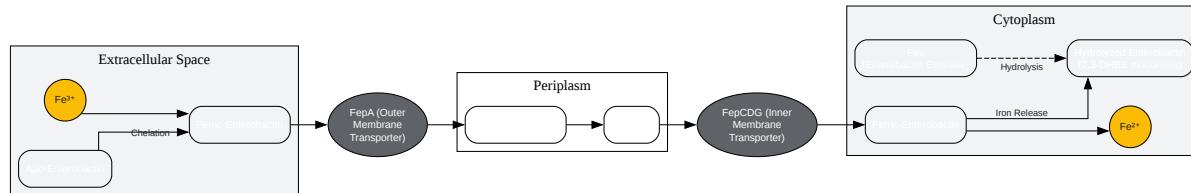
Introduction

Enterobactin is a high-affinity siderophore produced by many Gram-negative bacteria, such as *Escherichia coli*, to scavenge ferric iron from the host environment.^[1] The biosynthesis and transport of enterobactin are critical for bacterial survival and pathogenesis, making the enzymes involved in its metabolism attractive targets for novel antimicrobial strategies.^[2] After the ferric-enterobactin complex is transported into the bacterial cytoplasm, the enzyme Enterobactin Esterase (Fes) catalyzes the hydrolysis of the cyclic trilactone backbone of enterobactin to release the chelated iron.^[2] Fes is capable of hydrolyzing both the iron-free (apo) and iron-bound (ferric) forms of enterobactin.^[2]

These application notes provide detailed protocols for an in vitro enzymatic hydrolysis assay of **apo-enterobactin** using Fes. Two primary methods are described: a continuous spectrophotometric assay and a more definitive liquid chromatography-mass spectrometry (LC-MS) based assay.

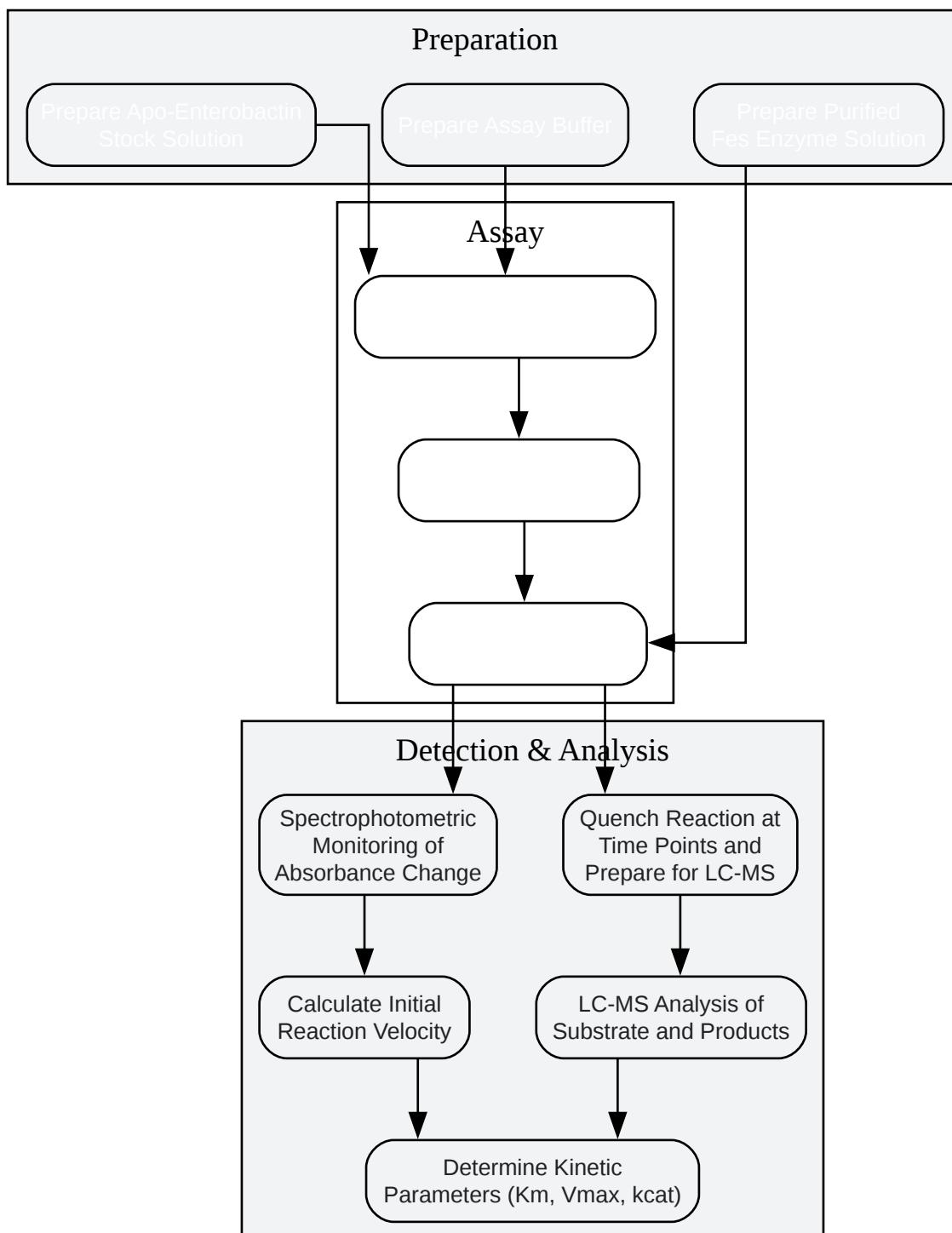
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the enterobactin uptake and hydrolysis pathway in *E. coli* and the general experimental workflow for the in vitro hydrolysis assay.



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Caption: Enterobactin uptake and hydrolysis pathway in *E. coli*.

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References

- 1. books.rsc.org [books.rsc.org]
- 2. benchchem.com [benchchem.com]
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